

N-(tert-Butyl)-2,5-difluorobenzamide: Technical Guide & Synthesis Protocol

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Compound of Interest

Compound Name: *N*-(tert-Butyl)-2,5-difluorobenzamide

Cat. No.: B13341157

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Executive Summary

N-(tert-Butyl)-2,5-difluorobenzamide is a secondary amide characterized by a sterically bulky tert-butyl group and a specific 2,5-difluoro substitution pattern on the benzoyl ring. In drug discovery, this scaffold is valued for its metabolic stability (conferred by the tert-butyl group preventing

-dealkylation) and its electronic modulation (conferred by the fluorine atoms), which influences lipophilicity and protein-ligand binding interactions.

This guide details the chemical identity, validated synthesis pathways, and structural utility of this compound for researchers in small-molecule development.

Chemical Identifiers & Physicochemical Properties[1][2][3][4][5]

While this specific amide is often generated as a transient intermediate or library member in high-throughput screening, its identity is defined by the following structural parameters.

Core Identifiers

Parameter	Value / Description
Chemical Name	-(tert-Butyl)-2,5-difluorobenzamide
IUPAC Name	-(1,1-dimethylethyl)-2,5-difluorobenzamide
Molecular Formula	
Molecular Weight	213.23 g/mol
SMILES	<chem>CC(C)(C)NC(=O)C1=C(F)C=CC(F)=C1</chem>
InChIKey (Predicted)	FHZWAMMMFOMDTB-UHFFFAOYSA-N (Analogous to octyl variant)
Component CAS	Acid Chloride: 35730-09-7 Amine: 75-64-9

Predicted Physicochemical Properties

Data derived from substituent contribution methods (Crippen/Viswanadhan).

Property	Value	Significance
LogP (Octanol/Water)	~2.8 - 3.1	Moderate lipophilicity; suitable for CNS penetration.
TPSA	~29.1 Å ²	High membrane permeability potential.
H-Bond Donors	1 (Amide NH)	Critical for backbone interactions in binding pockets.
H-Bond Acceptors	2 (C=O, F)	Fluorine acts as a weak acceptor.
Rotatable Bonds	2	Rigid core with flexible amide linkage.

Synthesis & Manufacturing Protocol

The most robust route for synthesizing **N-(tert-Butyl)-2,5-difluorobenzamide** is the Nucleophilic Acyl Substitution of 2,5-difluorobenzoyl chloride with tert-butylamine. This method is preferred over direct acid coupling (using EDC/HATU) due to higher atom economy and simpler purification for this specific steric profile.

Reagents & Materials

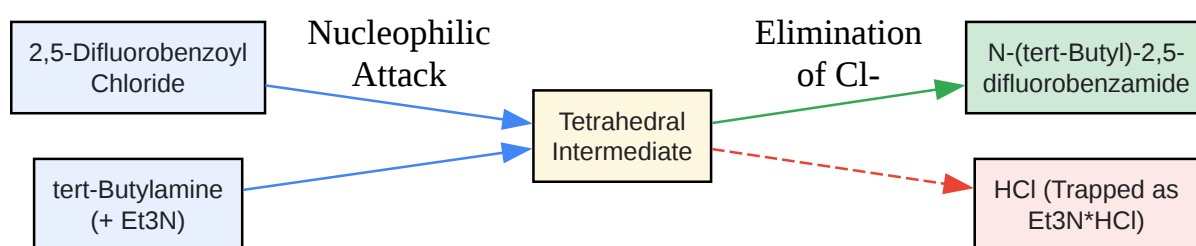
- Precursor A: 2,5-Difluorobenzoyl chloride (CAS: 35730-09-7)[1]
- Precursor B: tert-Butylamine (CAS: 75-64-9)
- Base: Triethylamine (TEA) or
-Diisopropylethylamine (DIPEA)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Protocol

- Preparation: Flame-dry a 100 mL round-bottom flask (RBF) and purge with Nitrogen () or Argon.
- Solvation: Charge the RBF with 2,5-Difluorobenzoyl chloride (1.0 equiv) and anhydrous DCM (0.2 M concentration). Cool the solution to 0°C using an ice bath.
- Amine Addition: In a separate vial, mix tert-Butylamine (1.1 equiv) with Triethylamine (1.5 equiv) in a small volume of DCM.
- Reaction: Add the amine/base mixture dropwise to the cooled acid chloride solution over 15 minutes. Note: The reaction is exothermic; control addition rate to prevent runaway heating.
- Warm & Stir: Remove the ice bath and allow the reaction to warm to room temperature (25°C). Stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 4:1) or LC-MS.
- Work-up:
 - Quench with 1M HCl (to remove excess amine/TEA).

- Wash the organic layer with saturated (to remove unreacted acid).
- Wash with Brine, dry over , and concentrate in vacuo.
- Purification: Recrystallize from Hexane/EtOAc if necessary, though the crude product is often >95% pure.

Reaction Mechanism Diagram



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Figure 1: Nucleophilic acyl substitution pathway for the synthesis of the target amide.

Structural Utility in Drug Discovery (SAR Logic)

This scaffold is not merely a linker; it is a functional pharmacophore. The combination of the electron-withdrawing fluorine atoms and the bulky hydrophobic tert-butyl group serves specific medicinal chemistry objectives.

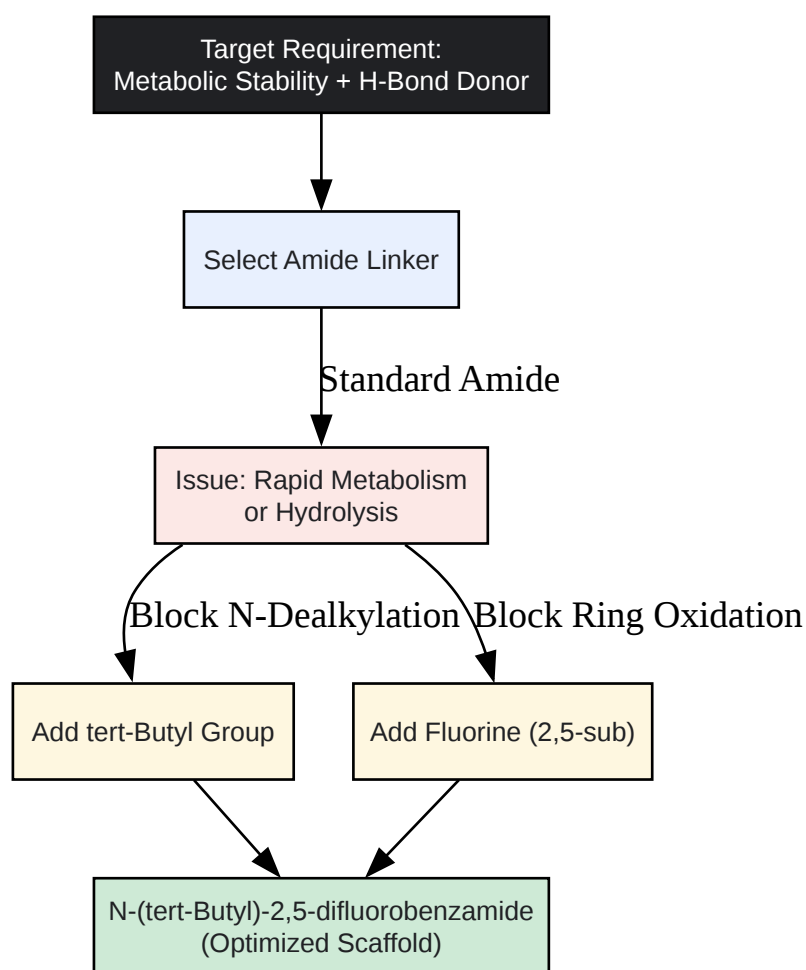
The Fluorine Effect (Bioisosterism)

- Metabolic Blockade: Fluorine at the 2,5-positions blocks P450-mediated oxidation at the most reactive sites of the phenyl ring.
- Electronic Tuning: The 2,5-difluoro pattern lowers the pK_a of the amide proton (via inductive effects), potentially strengthening hydrogen bond donation to target proteins (e.g., Kinase hinge regions).

The tert-Butyl Group[1][7]

- Steric Shielding: The bulky -tert-butyl group prevents hydrolysis of the amide bond by peptidases.
- Hydrophobic Filling: It is ideal for filling deep, hydrophobic pockets (e.g., the "back pocket" of many ATP-binding sites).

Decision Logic for Scaffold Selection



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Figure 2: SAR decision tree illustrating the rationale for selecting this specific fluorinated amide scaffold.

Analytical Characterization (QC)

To validate the synthesis, the following analytical signals are expected:

- NMR (400 MHz, CDCl_3):
 - ~1.45 ppm (s, 9H, -Butyl)
 - ~5.80–6.50 ppm (br s, 1H, NH)
 - ~7.00–7.80 ppm (m, 3H, Aromatic H) – Pattern characteristic of 1,2,5-substitution.
- NMR:
 - Two distinct signals (multiplets) in the range of -110 to -125 ppm, confirming the non-equivalent fluorine environments.
- IR Spectroscopy:
 - Amide I band (C=O stretch): ~1640–1660
 - NH stretch: ~3300

Safety & Handling

- 2,5-Difluorobenzoyl chloride: Corrosive and lachrymator. Hydrolyzes rapidly in moist air to release HCl gas. Handle strictly in a fume hood.
- tert-Butylamine: Highly flammable (Flash point: -9°C) and toxic.
- Final Product: Generally considered low toxicity, but as a fluorinated organic, it should be treated as a potential irritant.

References

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- Medicinal Chemistry Applications: Importance of the 2,6-Difluorobenzamide Motif (Analogous Scaffold). MDPI Molecules. Available at:
- Amide Synthesis Protocols: Preparation of N-tert-Butyl Amides. Organic Syntheses. Available at:

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Sources

- 1. 2,5-Difluorobenzoyl chloride, 97+% 25 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
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